

# "2-Chloro-5-hydrazinylpyridine" molecular structure and weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloro-5-hydrazinylpyridine

Cat. No.: B136667

[Get Quote](#)

## An In-depth Technical Guide to 2-Chloro-5-hydrazinylpyridine

This technical guide provides a detailed overview of the molecular structure and properties of **2-Chloro-5-hydrazinylpyridine**, a compound of interest to researchers and professionals in the field of drug development and chemical synthesis.

### Core Molecular Data

**2-Chloro-5-hydrazinylpyridine** is a heterocyclic organic compound. Its structural and physical properties are summarized in the table below, providing a foundational dataset for research and experimental design.

| Property                  | Value                           | Reference |
|---------------------------|---------------------------------|-----------|
| Molecular Formula         | C5H6ClN3                        | [1]       |
| Molecular Weight          | 143.57 g/mol                    | [1]       |
| IUPAC Name                | (6-chloropyridin-3-yl)hydrazine | [1]       |
| CAS Number                | 145934-89-0                     | [1]       |
| SMILES                    | <chem>C1=CC(=NC=C1NN)Cl</chem>  | [1]       |
| InChIKey                  | XHEJLXPUJJYRBJ-UHFFFAOYSA-N     | [1]       |
| Hydrogen Bond Donor Count | 2                               | [1]       |

## Molecular Structure Visualization

The two-dimensional chemical structure of **2-Chloro-5-hydrazinylpyridine** is depicted in the following diagram. This visualization illustrates the arrangement of atoms and the bonding within the molecule, highlighting the pyridine ring substituted with a chlorine atom and a hydrazinyl group.

Molecular structure of **2-Chloro-5-hydrazinylpyridine**.

## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis or application of **2-Chloro-5-hydrazinylpyridine** are not readily available in public databases. Researchers interested in utilizing this compound are advised to consult chemical suppliers or relevant patent literature for potential synthetic routes and handling procedures. As a starting point, analogous reactions involving the nucleophilic substitution of a chloro-substituted pyridine with hydrazine hydrate could be explored under controlled laboratory conditions. Standard laboratory safety protocols, including the use of personal protective equipment, should be strictly followed when handling this and any related chemical reagents.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Chloro-5-hydrazinylpyridine | C<sub>5</sub>H<sub>6</sub>ClN<sub>3</sub> | CID 10855584 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["2-Chloro-5-hydrazinylpyridine" molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b136667#2-chloro-5-hydrazinylpyridine-molecular-structure-and-weight]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)